

Ifflaiaimine: An Obscure Natural Product with Undetermined Therapeutic Potential

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Compound of Interest

Compound Name: Ifflaiaimine

Cat. No.: B121446

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Brisbane, Australia - **Ifflaiaimine**, a furoquinoline alkaloid first isolated in 1963 from the wood of the Australian tree *Flindersia ifflaiana*, remains a molecule of unknown therapeutic value despite its long-standing discovery. A comprehensive review of publicly available scientific literature and databases reveals a significant gap in the understanding of this natural product's biological activity, with no specific therapeutic targets, mechanisms of action, or associated signaling pathways currently identified.

Ifflaiaimine, with the chemical formula $C_{15}H_{17}NO_2$ and the systematic name (-)-3,9-Dihydro-2,3,3,9-tetramethylfuro[2,3-b]quinoline-4(2H)-one, belongs to a class of alkaloids that have been isolated from various species of the *Flindersia* genus. While research into other compounds from this genus has revealed promising biological activities, such as antiplasmodial properties in alkaloids from *Flindersia pimenteliana*, **Ifflaiaimine** itself has not been the subject of modern pharmacological investigation.

The original research, published in the *Australian Journal of Chemistry* in 1963, focused primarily on the elucidation of its chemical structure. Since this initial discovery, there appears to be no subsequent published research detailing any exploration of its potential therapeutic applications. This lack of data prevents the scientific community from identifying any potential value of **Ifflaiaimine** in drug development.

The absence of quantitative biological data, such as binding affinities or inhibitory concentrations (IC₅₀), as well as the lack of defined experimental protocols for assessing its

activity, means that a comprehensive technical guide on its therapeutic potential cannot be constructed at this time.

Researchers in natural product chemistry and drug discovery may find **Ifflaiamine** to be an intriguing candidate for future study. Its unique furoquinoline scaffold could present novel biological activities. However, until such research is undertaken and published, the therapeutic potential of **Ifflaiamine** will remain an unanswered question.

Further Research Required

To ascertain the therapeutic relevance of **Ifflaiamine**, a systematic investigation into its biological effects is necessary. This would involve a range of in vitro and in vivo studies, including:

- High-throughput screening: To identify any potential biological targets.
- Mechanism of action studies: To understand how **Ifflaiamine** exerts its effects at a molecular level.
- In vivo efficacy studies: To determine its potential therapeutic effects in animal models of disease.

Without such foundational research, any discussion of **Ifflaiamine**'s therapeutic targets would be purely speculative. The scientific community awaits further investigation into this long-forgotten natural product.

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